

Comprehensive Safety and Handling Guide for 5-Aminoadamantan-2-ol;hydrochloride

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Compound of Interest

Compound Name: 5-Aminoadamantan-2-ol;hydrochloride

Cat. No.: B2536366

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Aminoadamantan-2-ol;hydrochloride**. The following procedures are based on best practices for handling similar chemical compounds and should be implemented to ensure a safe laboratory environment.

Chemical Profile: **5-Aminoadamantan-2-ol;hydrochloride** is a chemical compound likely to cause skin and serious eye irritation[1][2][3]. Inhalation of dust may lead to respiratory tract irritation[2][4].

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment should be worn when handling **5-Aminoadamantan-2-ol;hydrochloride**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Chemical safety goggles are required. A face shield should be used in situations with a higher risk of splashing[4][5].
Skin Protection	Gloves	Chemically resistant gloves (e.g., nitrile) should be worn[2][4][6].
Lab Coat/Protective Clothing	A standard lab coat should be worn. For larger quantities or when there is a significant risk of spillage, chemical-resistant clothing is recommended[4][6].	
Respiratory Protection	Respirator	A NIOSH/MSHA approved respirator should be used if ventilation is inadequate or if dust is generated[2][3][4].

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation[1][3].
- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors[2][4].

2. Handling:

- Avoid contact with skin, eyes, and clothing[2][4].
- Minimize dust generation and accumulation during handling[4].

- Do not eat, drink, or smoke in the laboratory area where the chemical is being handled.
- Wash hands thoroughly with soap and water after handling the compound[4].

3. Storage:

- Store in a cool, dry, and well-ventilated area[4].
- Keep the container tightly closed when not in use[2][4][7].
- Store away from incompatible materials such as strong oxidizing agents and strong acids[1][4].

First Aid Measures

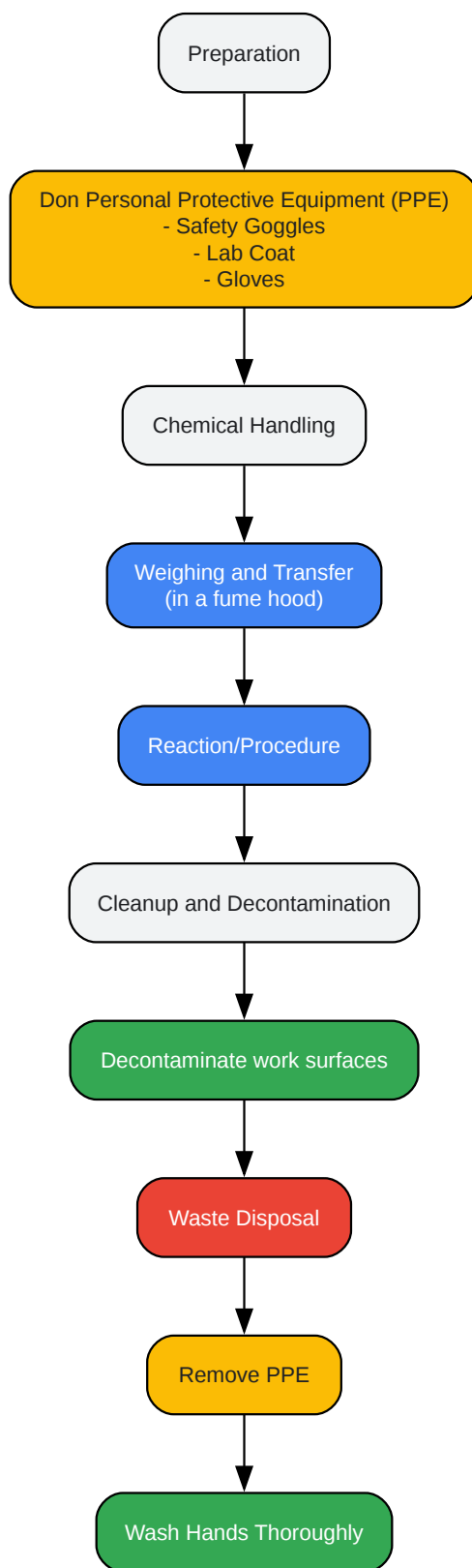
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[1][4].
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, seek medical attention[1][4][8].
Inhalation	Remove the individual from the area of exposure to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention[4][8].
Ingestion	If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Do not induce vomiting. Seek immediate medical attention[4].

Disposal Plan

All waste materials, including empty containers, should be disposed of in accordance with federal, state, and local environmental regulations.

- Chemical Waste: Unused or contaminated **5-Aminoadamantan-2-ol;hydrochloride** should be collected in a suitable, labeled, and sealed container for disposal by a licensed hazardous waste disposal company[1][3]. Do not dispose of it down the drain[3].
- Contaminated Materials: Any materials, such as gloves, paper towels, or weighing paper, that come into contact with the chemical should be considered contaminated and disposed of as hazardous waste.

Experimental Workflow for Safe Handling



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References

- 1. fishersci.com [fishersci.com]
- 2. biosynth.com [biosynth.com]
- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. osha.gov [osha.gov]
- 6. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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